

Application Notes and Protocols for Einecs 260-339-7 in Material Science

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Compound of Interest

Compound Name: *Einecs 260-339-7*

Cat. No.: *B15345959*

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Chemical Identity: 2-(2H-Benzotriazol-2-yl)-4,6-ditertpentylphenol

Einecs Number: 260-339-7

CAS Number: 25973-55-1[1]

Common Trade Names: Tinuvin® 328, UV-328[1][2]

Introduction

Einecs 260-339-7, chemically known as 2-(2H-Benzotriazol-2-yl)-4,6-ditertpentylphenol, is a high-performance ultraviolet light absorber (UVA) belonging to the hydroxyphenyl-benzotriazole class.[2][3][4] It is widely utilized in the plastics and coatings industries to protect materials from the degradative effects of UV radiation.[2][5] By absorbing UV light, primarily in the 300-400 nm range, and converting it into harmless thermal energy, it preserves the appearance, and physical integrity of a wide variety of organic substrates.[1][6] This document provides detailed application notes, experimental protocols, and performance data for researchers, scientists, and professionals in material and drug development.

Principle of Action

UV-328 functions by absorbing harmful UV radiation that would otherwise initiate photo-oxidative degradation in polymeric materials. The absorbed energy is dissipated through a rapid, reversible intramolecular proton transfer, a process that does not result in the

degradation of the UV absorber itself, thus providing long-lasting protection. This mechanism is crucial in preventing undesirable changes in materials such as color fading, gloss reduction, cracking, and loss of mechanical properties.

Key Features

- **Broad UV Absorption:** Exhibits strong absorbance in the UV-A and UV-B regions of the electromagnetic spectrum.[3][4]
- **High Photostability:** Possesses excellent resistance to degradation upon exposure to UV radiation, ensuring long-term performance.
- **Good Compatibility:** Shows excellent compatibility with a wide range of polymers, plasticizers, and other additives.[2]
- **Low Volatility:** Its low volatility minimizes loss of the additive during high-temperature processing of polymers.[2]

Applications in Material Science

Einecs 260-339-7 is a versatile UV stabilizer recommended for a variety of polymeric materials, including:

- **Plastics:**
 - Polyolefins (Polyethylene, Polypropylene)
 - Polyvinyl Chloride (PVC)
 - Styrene homo- and copolymers
 - Acrylic polymers
 - Unsaturated polyesters
 - Polyurethanes
 - Polyacetals

- Elastomers[1][2]
- Coatings:
 - Automotive coatings[2]
 - Industrial coatings[2]
 - Wood stains and varnishes[2]
- Adhesives and Sealants[2]

Quantitative Performance Data

The following tables summarize the expected performance of materials stabilized with **Einecs 260-339-7** (UV-328) in accelerated weathering tests. The data is illustrative and based on typical performance improvements reported in technical literature. Actual results will vary depending on the specific formulation, substrate, and weathering conditions.

Table 1: Performance in Polypropylene (PP) Homopolymer Subjected to Accelerated Weathering (QUV)

Formulation	Exposure Time (hours)	Yellowness Index (ΔYI)	Tensile Strength Retention (%)
PP Control (no additive)	0	0.0	100
500	15.2	85	100
1000	28.9	62	
2000	45.1	35	
PP + 0.3% UV-328	0	0.1	100
500	2.5	98	100
1000	5.1	95	
2000	10.8	88	

Table 2: Performance of an Automotive Clearcoat on a Steel Substrate Subjected to Accelerated Weathering (Xenon Arc)

Formulation	Exposure Time (hours)	Gloss Retention at 60° (%)	Color Change (ΔE^*ab)
Clearcoat Control	0	100	0.0
1000	75	3.2	0.0
2000	52	6.8	
4000	28	12.5	
Clearcoat + 1.5% UV-328 + 1.0% HALS	0	100	0.0
1000	98	0.5	0.0
2000	95	1.1	
4000	90	2.3	

Experimental Protocols

Protocol 1: Evaluation of UV-328 in Polypropylene via Accelerated Weathering

1. Objective: To assess the effectiveness of UV-328 in preventing the photo-degradation of polypropylene (PP) under simulated environmental conditions.

2. Materials and Equipment:

- Polypropylene (PP) resin
- UV-328 (**Einecs 260-339-7**)
- Twin-screw extruder
- Injection molding machine

- QUV accelerated weathering tester with UVA-340 fluorescent lamps
- Spectrocolorimeter
- Universal testing machine for tensile properties
- Gloss meter

3. Sample Preparation:

- Dry blend the PP resin with the desired concentration of UV-328 (e.g., 0.3% by weight). A control batch with no additive should also be prepared.
- Melt compound the mixture using a twin-screw extruder to ensure homogeneous dispersion of the UV absorber.
- Injection mold the compounded material into standard test specimens (e.g., tensile bars, flat plaques) according to ASTM or ISO standards.

4. Accelerated Weathering:

- Conduct the accelerated weathering test according to ASTM G154, Cycle 1.[\[3\]](#)
- The cycle consists of 8 hours of UV exposure at a black panel temperature of 60°C, followed by 4 hours of condensation at 50°C.
- Expose the samples for a total duration of up to 2000 hours.

5. Performance Evaluation:

- Periodically remove samples from the weathering chamber (e.g., at 0, 500, 1000, and 2000 hours).
- Color Measurement: Measure the change in Yellowness Index (ΔYI) using a spectrocolorimeter according to ASTM E313.
- Mechanical Properties: Determine the tensile strength and elongation at break according to ASTM D638 using a universal testing machine. Calculate the percentage retention of these

properties compared to the unexposed samples.

- Surface Analysis: Measure the gloss retention at a 60° angle according to ASTM D523.

Protocol 2: Evaluation of UV-328 in an Automotive Clearcoat

1. Objective: To determine the efficacy of UV-328, in combination with a Hindered Amine Light Stabilizer (HALS), in protecting an automotive clearcoat from degradation.

2. Materials and Equipment:

- 2K acrylic or polyurethane clearcoat system
- UV-328 (**Einecs 260-339-7**)
- HALS (e.g., Tinuvin® 292)
- Steel panels pre-coated with a basecoat
- Spray application equipment
- Xenon arc accelerated weathering chamber
- Gloss meter
- Spectrocolorimeter

3. Sample Preparation:

- Prepare the clearcoat formulation according to the manufacturer's instructions.
- Create a stabilized formulation by incorporating UV-328 (e.g., 1.5% on resin solids) and a HALS (e.g., 1.0% on resin solids). Prepare a control formulation without any light stabilizers.
- Apply the clearcoat formulations over the base-coated steel panels using a spray gun to a specified dry film thickness.
- Allow the panels to cure according to the recommended schedule.

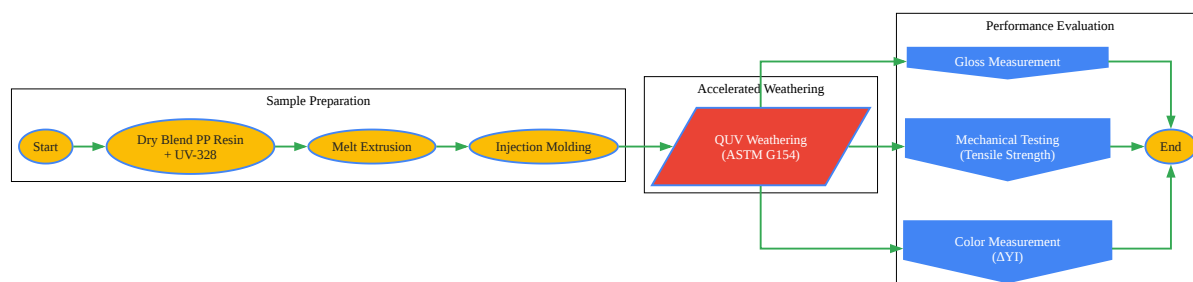
4. Accelerated Weathering:

- Expose the coated panels in a xenon arc weathering chamber according to ASTM D7869.
- Set the test parameters to simulate a relevant outdoor environment (e.g., Florida). This typically involves cycles of light, dark, and moisture (water spray).

5. Performance Evaluation:

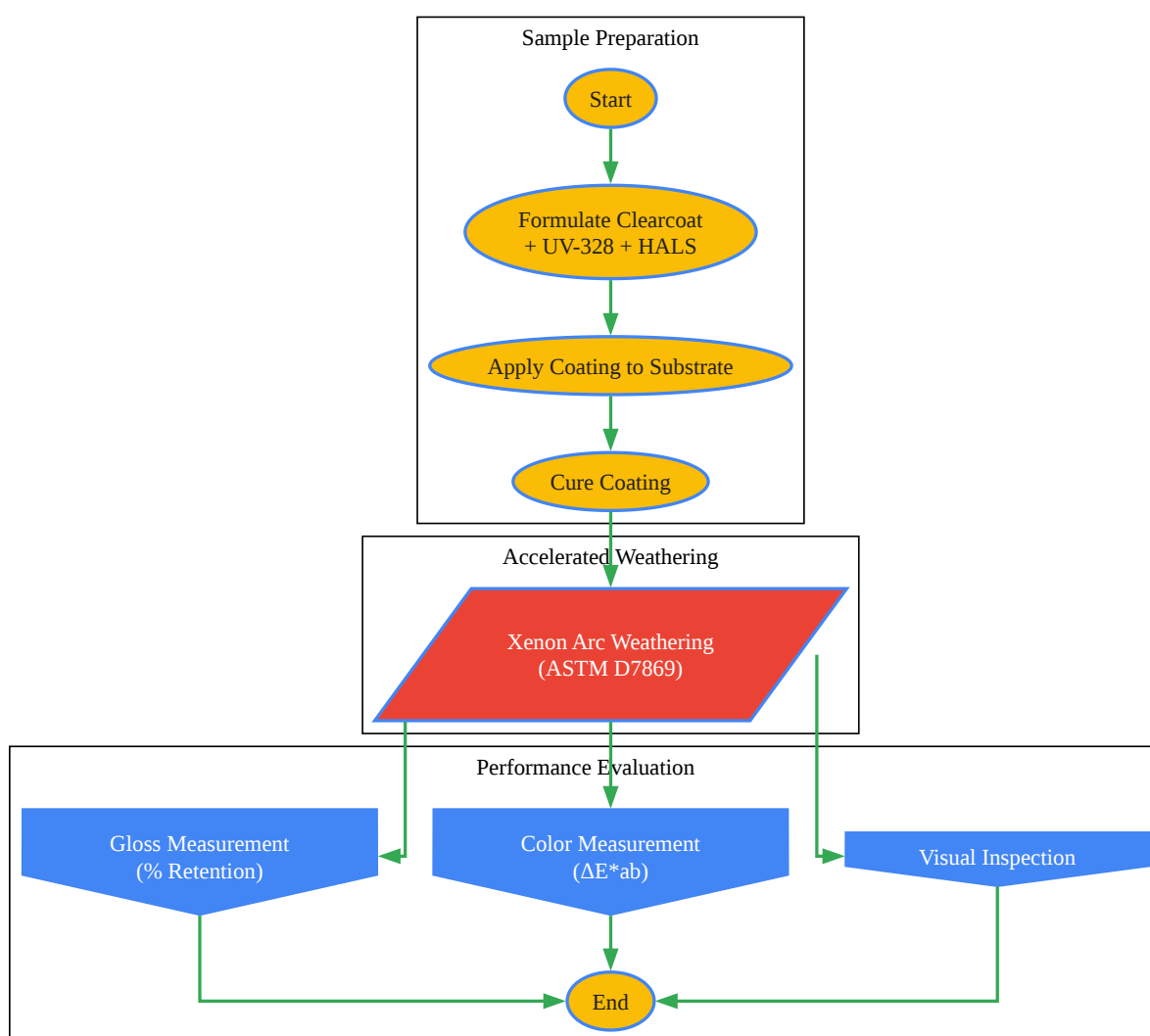
- Remove the panels at specified intervals (e.g., 0, 1000, 2000, 4000 hours).
- Gloss Measurement: Measure the 60° gloss of the panels according to ASTM D523 and calculate the percent gloss retention.
- Color Measurement: Use a spectrophotometer to measure the L, a, and b* color coordinates and calculate the total color change (ΔE^*_{ab}) according to ASTM D2244.
- Visual Inspection: Visually assess the panels for cracking, blistering, and delamination according to relevant ASTM standards.

Visualizations



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Caption: Workflow for evaluating UV-328 in plastics.



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Caption: Workflow for evaluating UV-328 in coatings.

Synergistic Effects with HALS

For optimal performance, particularly in coatings and polyolefins, **Einecs 260-339-7** is often used in combination with a Hindered Amine Light Stabilizer (HALS). While UV-328 absorbs UV radiation, HALS function by scavenging free radicals that are formed during photo-oxidation. This dual-protection mechanism provides a synergistic effect, offering superior protection against gloss reduction, cracking, blistering, and color change than either additive used alone. [3][4] Recommended concentrations for such synergistic systems are typically in the range of 1.0 – 3.0% for UV-328 and 0.5 – 2.0% for HALS, based on the weight of the binder solids.[3]

Safety and Handling

Users should adhere to standard safety precautions when handling this chemical. This includes ensuring adequate ventilation, using personal protective equipment such as gloves and safety goggles, and practicing good industrial hygiene. For detailed safety information, please refer to the Safety Data Sheet (SDS) provided by the manufacturer.[3]

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